

Technical Performance & Comparative Data

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Compound Focus: Tetrasodium glutamate diacetate

CAS No.: 51981-21-6

Cat. No.: S545059

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GLDA-Na₄'s performance is defined by its strong chelating ability, stability, and solubility. The following table provides quantitative data on its chelation capacity and a comparison with traditional agents.

Table 1: Chelation Capacity of GLDA-Na₄ [1]

Metal Ion	Chelation Value (mg metal ion / g GLDA-Na ₄)
Calcium (Ca ^{2+})	45
Copper (Cu ^{2+})	72
Zinc (Zn ^{2+})	75

Table 2: Comparison with Traditional Chelating Agents

Feature	GLDA-Na ₄	EDTA	NTA
Biodegradability	Readily biodegradable (>60% in 28 days via OECD 301D) [2] [3]	Not readily biodegradable [3]	Poorly biodegradable/Potential carcinogen [3]
Source	Renewable (plant-based) [1] [3]	Petroleum-based [3]	Petroleum-based

Feature	GLDA-Na4	EDTA	NTA
Calcium Binding (at high pH)	Superior to EDTA [2]	Good, but inferior to GLDA at high pH [2]	-
Solubility	High solubility across a wide pH range [4] [5]	-	-
Stability	Stable at high temperatures (e.g., 170°C) [5]	-	-
Ecotoxicity	Low ecotoxicity [4]	High environmental persistence [2]	-

Safety and Toxicology Profile

Scientific evaluations, including one by the EFSA Panel on Additives and Products or Substances used in Animal Feed (FEEDAP), have established a clear safety profile for GLDA-Na4 [6] [7].

- **Toxicology:** GLDA-Na4 is **not genotoxic** based on a weight of evidence from bacterial reverse mutation tests, mammalian cell gene mutation tests, and an *in vivo* micronucleus assay [6] [7]. It has **low dermal toxicity** and is **not a skin or eye irritant**, nor is it a skin sensitiser [4] [6] [7].
- **Environmental Safety:** The risk of bioaccumulation and secondary poisoning is considered **very low** [6] [7]. It is readily biodegradable, but a potential risk to the aquatic compartment (specifically green algae) cannot be excluded at the maximum tested levels [6] [7]. No risks were identified for the terrestrial compartment [6] [7].

Experimental and Application Protocols

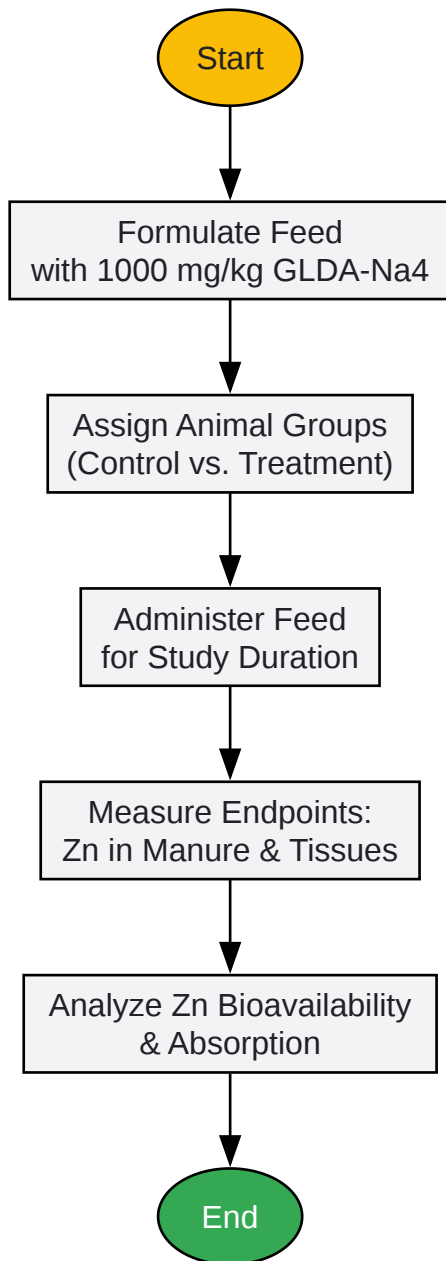
GLDA-Na4 is versatile across many fields. Here are methodologies for key application areas.

Application 1: Enhanced Zinc Bioavailability Study (Animal Feed)

This protocol is based on an efficacy assessment for using GLDA-Na4 as a feed additive to improve zinc absorption [6] [7].

- **Objective:** To determine if GLDA-Na4 improves the solubilisation and absorption of dietary zinc in chickens.
- **Materials:** Chickens for fattening, standard complete feed, GLDA-Na4 (solid or liquid formulation, $\geq 30\%$ or $\geq 47\%$ purity), zinc supplements.
- **Method:**
 - **Formulation:** Incorporate GLDA-Na4 into the complete feed at a proposed maximum level of **1,000 mg/kg** [6] [7].
 - **Groups:** Establish a control group (feed without GLDA-Na4) and one or more treatment groups.
 - **Administration:** Feed the diets to birds *ad libitum* for a specified study duration.
 - **Measurement:** Assess zinc bioavailability by measuring zinc content in manure (reduced emissions indicate improved absorption) and/or zinc deposition in tissues (e.g., liver, muscle) [6] [7].

The workflow for this feed efficacy study can be visualized as follows:



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Application 2: Scale Removal in Industrial Cleaning

GLDA-Na4 is effective for removing difficult calcium carbonate scales [5].

- **Objective:** To evaluate the descaling efficiency of GLDA-Na4 on industrial equipment.
- **Materials:** GLDA-Na4 solution ($\geq 47\%$ content), scaled metal coupons, agitation equipment, analytical tools for calcium quantification (e.g., ICP-OES).

- **Method:**

- **Solution Preparation:** Prepare an aqueous solution of GLDA-Na4. Its effectiveness remains high across a wide pH range, allowing formulation flexibility [5] [3].
- **Testing:** Immerse pre-weighed scaled coupons in the GLDA-Na4 solution under controlled temperature (e.g., up to 70°C) with agitation.
- **Analysis:** After a set period, analyze the solution for dissolved calcium ions to quantify scale removal. Visually inspect or re-weigh the coupons.

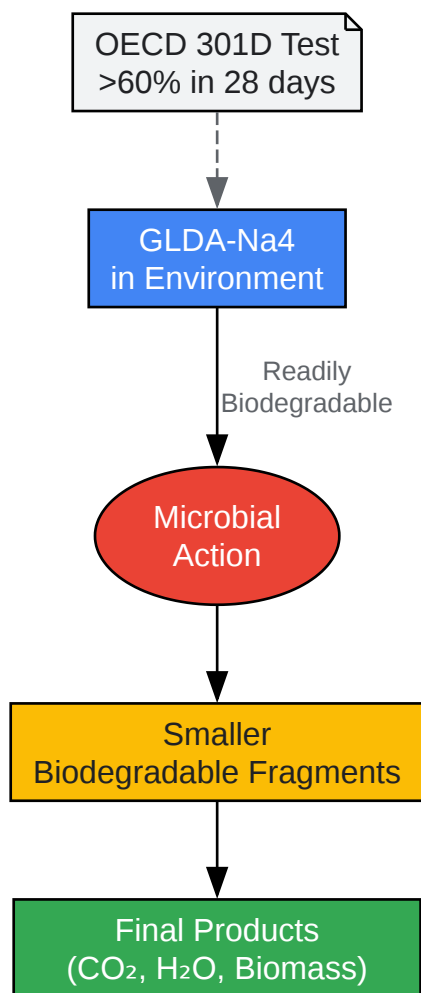
Application 3: Preservative Booster in Disinfectants

GLDA-Na4 can synergistically enhance the performance of biocides [4] [5] [3].

- **Objective:** To test the synergistic effect of GLDA-Na4 with a fungicide or bactericide.
- **Materials:** GLDA-Na4, biocide (e.g., quaternary ammonium compounds), test microorganisms (e.g., *E. coli*, *S. aureus*), culture media.
- **Method:**
 - **Sample Prep:** Prepare solutions containing the biocide alone and in combination with GLDA-Na4.
 - **Challenge Test:** Inoculate solutions with a standardized concentration of microorganisms.
 - **Efficacy Assessment:** Determine the Minimum Inhibitory Concentration (MIC) or perform time-kill assays. A significant reduction in the MIC of the biocide when combined with GLDA-Na4, or a faster time-kill, demonstrates synergy. Experiments suggest this can save 20-80% of biocide usage [5].

Visualizing the Biodegradation Pathway

The key environmental advantage of GLDA-Na4 is its biodegradability. The following diagram outlines this pathway, which is central to its green chemistry profile.



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Conclusion for Researchers

GLDA-Na4 represents a significant advancement in chelating agent technology, effectively balancing high performance with a favorable environmental and toxicological profile. Its strong chelating power, stability under harsh conditions, and ability to synergize with other actives make it a versatile candidate for applications ranging from drug development (as a stabilizer or permeation enhancer) to industrial processes and agrochemicals.

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